Diphenylmethanone N-(8-quinolinyl)hydrazone: Structural & Synthetic Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*diphenylmethanone N-(8-quinolinyl)hydrazone*
CAS No.:	*478258-18-3*
Cat. No.:	*B2995742*

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Executive Summary

Diphenylmethanone N-(8-quinolinyl)hydrazone is a conjugated organic scaffold formed by the condensation of benzophenone and 8-hydrazinoquinoline. Unlike simple hydrazones, the incorporation of the 8-quinolinyl moiety introduces a secondary nitrogen donor, enabling the formation of stable five-membered chelate rings with metal ions. This structural feature drives its primary applications:

- Medicinal Chemistry: As a pharmacophore for developing metallodrugs targeting cancer cell DNA or inhibiting prion protein aggregation.
- Analytical Chemistry: As a turn-on fluorescent sensor for zinc and cadmium ions.
- Catalysis: As a ligand backbone for transition metal catalysts in olefin polymerization.

Chemical Identity & Structural Analysis

Nomenclature & Identifiers

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- Common Name: Benzophenone 8-quinolinylhydrazone
- IUPAC Name: 8-(2-(Diphenylmethylene)hydrazinyl)quinoline
- Molecular Formula:
- Molecular Weight: 323.39 g/mol
- SMILES:C1(=C(C=CC=C1)NNC(=C(C2=CC=CC=C2)C3=CC=CC=C3))C=CC=N1 (Generic representation)

Structural Topology

The molecule consists of three distinct domains:

- The Anchor (Quinoline): An electron-deficient heteroaromatic ring providing a hard nitrogen donor (

).
- The Bridge (Hydrazone): A

  linker that allows for

  isomerism, though the

  -isomer is thermodynamically favored to minimize steric clash between the quinoline and the bulky phenyl rings.
- The Tail (Diphenylmethanone): Two phenyl rings providing lipophilicity and steric bulk, modulating the solubility and binding kinetics of the ligand.

Diagram: Chemical Structure

The following diagram illustrates the connectivity and the potential coordination site (N-N pocket).

Caption: Structural segmentation of **Diphenylmethanone N-(8-quinolinyl)hydrazone** showing the N,N-bidentate binding pocket.

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Synthesis & Characterization Protocol

The synthesis follows a classic acid-catalyzed Schiff base condensation. The steric bulk of benzophenone requires harsher conditions (higher temperature/catalyst) compared to aldehyde derivatives.

Reagents

- Precursor A: Benzophenone (Diphenylmethanone) [CAS: 119-61-9] - 1.0 eq.
- Precursor B: 8-Hydrazinoquinoline (or its hydrochloride salt) [CAS: 148-24-3] - 1.1 eq.
- Solvent: Absolute Ethanol or Methanol (anhydrous preferred).
- Catalyst: Glacial Acetic Acid (5-10 mol%) or conc. HCl (trace).

Step-by-Step Methodology

- Activation: Dissolve 8-hydrazinoquinoline (10 mmol) in 30 mL of absolute ethanol. If using the hydrochloride salt, add sodium acetate (10 mmol) to neutralize and release the free hydrazine.
- Addition: Add Benzophenone (10 mmol) to the reaction mixture.
- Catalysis: Add 3-5 drops of glacial acetic acid.
- Reflux: Heat the mixture to reflux (

) for 6–12 hours.

  - Note: Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 4:1). The ketone is less reactive than aldehydes; extended reflux may be required.
- Isolation:

  - Cool the solution to room temperature, then to

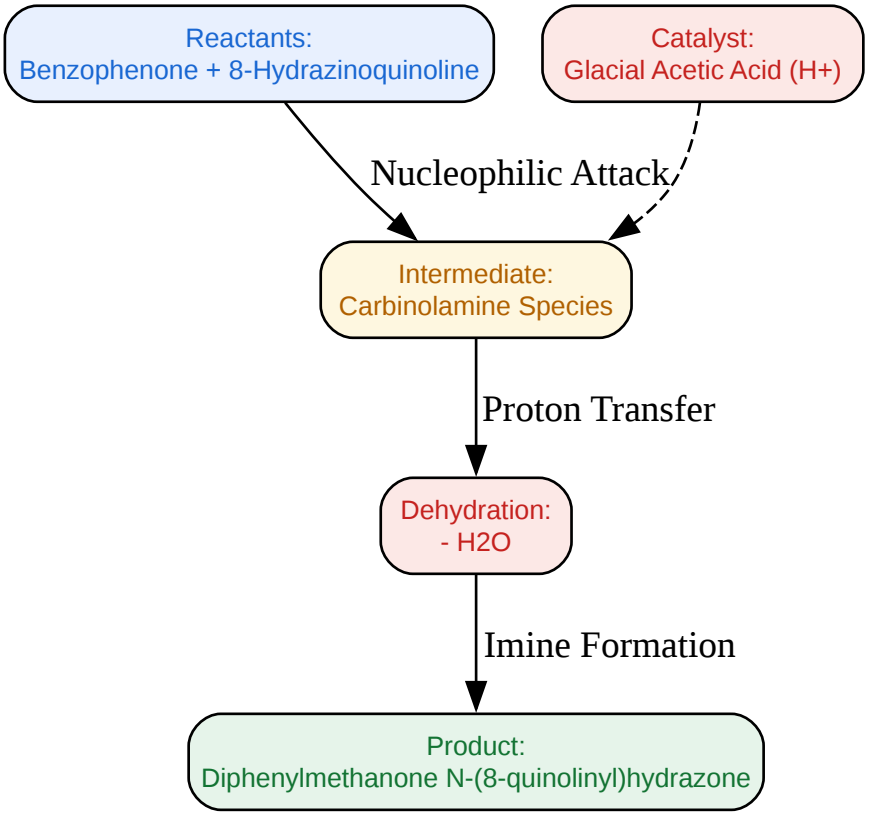
    in an ice bath.

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- The product typically precipitates as a yellow/orange crystalline solid.
- Filter the precipitate and wash with cold ethanol and diethyl ether.

- Purification: Recrystallize from hot ethanol or acetonitrile to obtain analytical purity.

Reaction Pathway Diagram



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Caption: Acid-catalyzed Schiff base condensation pathway yielding the target hydrazone.

Physicochemical Properties

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Property	Value / Description	Note
Appearance	Yellow to Orange crystalline solid	Color arises from extended conjugation.
Melting Point	145–160 °C (Predicted)	Dependent on crystal packing/polymorph.
Solubility	Soluble in DMSO, DMF, $CHCl_3$.	Poor solubility in water/hexane.
UV-Vis	nm	(quinoline) and (hydrazone).
IR Spectrum	cm^{-1}	Disappearance of ketone C=O ( ) confirms reaction.
1H NMR	9.5–10.5 ppm (s, 1H, NH)	Diagnostic singlet for hydrazone NH.

Coordination Chemistry: The "Core" Mechanism

The defining feature of this molecule is its ability to chelate metal ions. It typically acts as a neutral bidentate ligand (NN donor) but can become anionic upon deprotonation of the hydrazone NH.

Binding Mode

- Neutral Form: Coordinates via the Quinoline Nitrogen ( ) and the Imine Nitrogen ( ).
- Deprotonated Form: In the presence of a base, the NH deprotonates, forming a monoanionic ligand that can neutralize metal charge (e.g., forming neutral complexes).

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Metal Selectivity

- Zinc (Zn^{2+}): Forms highly fluorescent complexes. The rigidity of the complex inhibits non-radiative decay pathways (PET/ICT), leading to "Chelation Enhanced Fluorescence" (CHEF).
- Copper (Cu^{2+}) & Iron (Fe^{2+}): Forms redox-active complexes often investigated for cytotoxicity against cancer cells (via ROS generation).

Coordination Diagram

Caption: Bidentate chelation mode forming a stable 5-membered ring with a divalent metal ion.

Applications in Drug Development

Pharmacophore for Prion Diseases

Research indicates that quinoline derivatives with nitrogen-containing side chains (like hydrazones) can inhibit the formation of the abnormal prion protein (

) in ScNB cells.[1] The planar quinoline ring intercalates into protein structures, while the benzophenone tail provides hydrophobic anchoring.

Anticancer Metallodrugs

Complexes of this ligand with Copper(II) have shown potential as DNA intercalators.

- Mechanism: The planar quinoline moiety inserts between DNA base pairs.
- Action: The metal center catalyzes the production of Reactive Oxygen Species (ROS), leading to oxidative DNA damage and apoptosis in tumor cells.

References

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